

Application Notes and Protocols: Preparation of CAY10580 Stock Solution

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Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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These application notes provide detailed protocols for the preparation of stock solutions of **CAY10580**, a potent and selective prostaglandin EP4 receptor agonist. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Chemical and Physical Properties

CAY10580 is an 8-aza-9-oxo-15-hydroxy saturated analog of Prostaglandin E2 (PGE2).[1][2] It selectively binds to the EP4 receptor, which is a Gs protein-coupled receptor involved in various physiological processes, including bone formation, cancer, and atherosclerosis.[1][2]

A summary of the key quantitative data for **CAY10580** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₅ NO ₄	[1][3][4]
Molecular Weight	341.5 g/mol	[1][3][4]
Purity	≥96%	[1][3][4]
Supplied As	A solution in ethanol	[1][3][4]
Storage Temperature	-20°C	[1][3]
Stability	≥2 years (in ethanol)	[1][3]
Solubility (DMSO)	~10 mg/mL	[1][3]
Solubility (DMF)	~10 mg/mL	[1][3]
Solubility (Ethanol)	~20 mg/mL	[1]
Solubility (PBS, pH 7.2)	~2.5 mg/mL	[1][3]

Experimental Protocols

CAY10580 is typically supplied as a solution in ethanol. The following protocols detail the preparation of stock solutions in various solvents.

Protocol 1: Preparation of a Stock Solution in an Organic Solvent (e.g., DMSO or DMF)

This protocol is suitable for experiments where the final concentration of the organic solvent will be insignificant and will not interfere with the experimental system.

Materials:

- **CAY10580** in ethanol
- Gentle stream of nitrogen gas
- Vortex mixer

- Calibrated pipettes
- Sterile microcentrifuge tubes or vials
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF), purged with an inert gas[3]

Procedure:

- In a chemical fume hood, carefully evaporate the ethanol from the desired amount of **CAY10580** solution using a gentle stream of nitrogen gas.[3]
- Once the ethanol has completely evaporated, a neat oil will remain.
- Immediately add the desired volume of DMSO or DMF to the vial to achieve the target concentration (e.g., for a 10 mg/mL stock solution, add 100 µL of solvent to 1 mg of the neat oil).[3]
- Cap the vial tightly and vortex thoroughly until the oil is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is recommended when an organic solvent-free solution is required for biological experiments. It is important to note that aqueous solutions of **CAY10580** are not recommended for storage for more than one day.[3]

Materials:

- **CAY10580** in ethanol
- Gentle stream of nitrogen gas
- Vortex mixer
- Calibrated pipettes

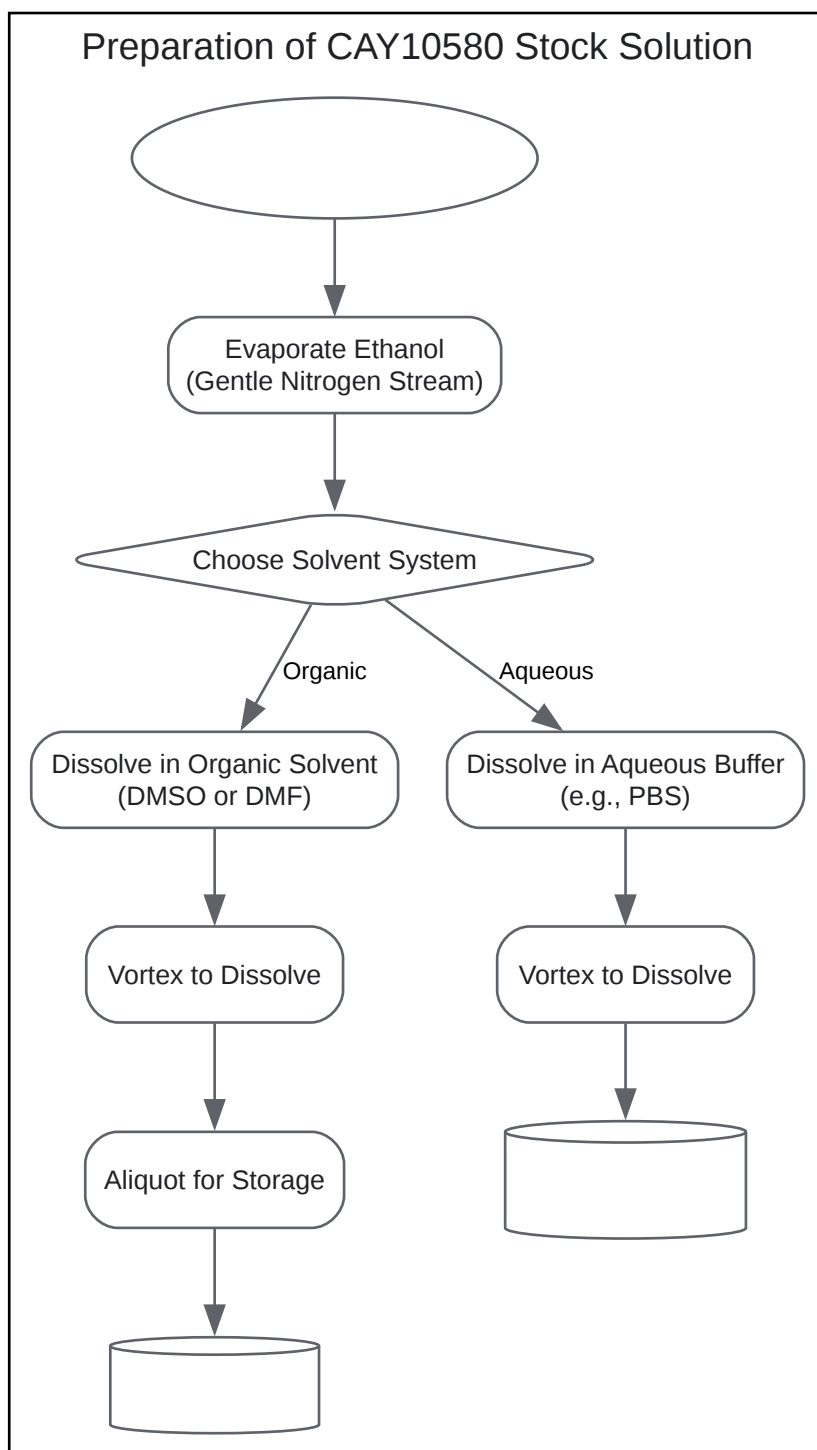
- Sterile microcentrifuge tubes or vials
- Phosphate-buffered saline (PBS), pH 7.2

Procedure:

- In a chemical fume hood, evaporate the ethanol from the desired amount of **CAY10580** solution using a gentle stream of nitrogen gas.^[3]
- After complete evaporation of the ethanol, directly dissolve the resulting neat oil in an aqueous buffer such as PBS (pH 7.2).^[3] The solubility in PBS (pH 7.2) is approximately 2.5 mg/mL.^{[1][3]}
- Vortex the solution thoroughly to ensure complete dissolution.
- This aqueous solution should be prepared fresh and used within the same day.^[3] Do not store for longer periods.

Experimental Workflow

The following diagram illustrates the general workflow for preparing a **CAY10580** stock solution from its commercially supplied form.

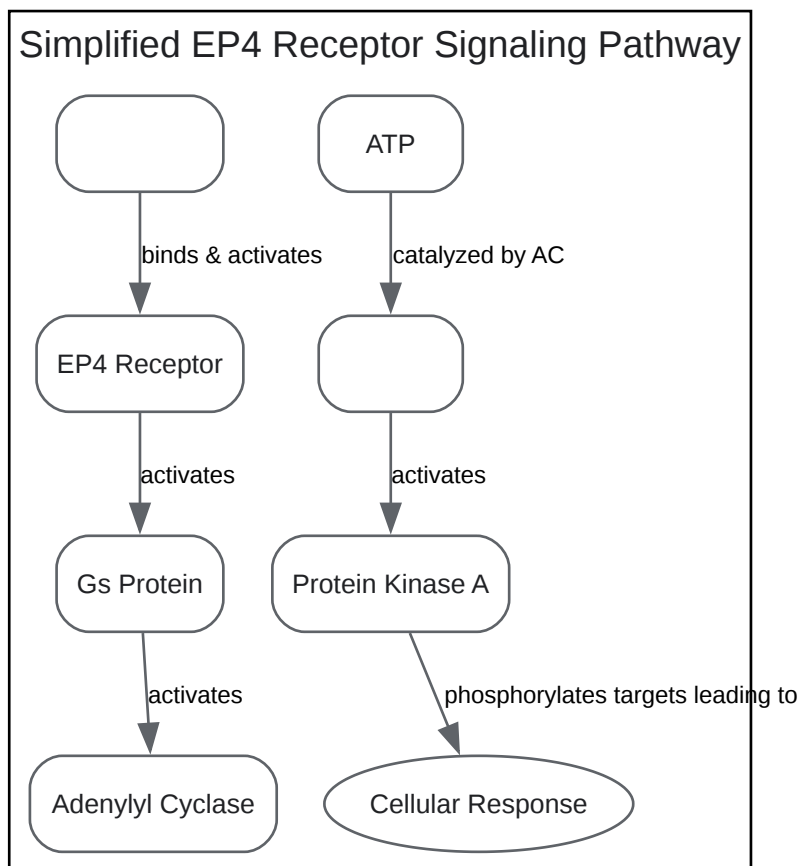


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Caption: Workflow for preparing **CAY10580** stock solutions.

Signaling Pathway Context

CAY10580 is a selective agonist for the Prostaglandin E2 receptor EP4 subtype. The EP4 receptor is a Gs protein-coupled receptor that, upon activation, stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. This signaling cascade is implicated in a variety of cellular responses.



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Caption: Simplified **CAY10580**-mediated EP4 receptor signaling.

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